

# Personal protective equipment for handling Eugenol acetate-d3

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## Compound of Interest

Compound Name: Eugenol acetate-d3

Cat. No.: B12363930

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## Essential Safety and Handling Guide for Eugenol Acetate-d3

This guide provides immediate, essential safety and logistical information for the handling and disposal of **Eugenol acetate-d3**. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical Identifier:

- Product Name: **Eugenol Acetate-d3**
- Synonyms: Acetyleugenol-d3, (2-methoxy-4-prop-2-enylphenyl) acetate-d3
- CAS Number: 93-28-7 (for non-deuterated form)

Hazard Identification and Precautionary Statements: Eugenol acetate is classified as harmful if swallowed and causes skin irritation.[1][2][3][4] It may also cause an allergic skin reaction.[5]

- H302: Harmful if swallowed.[1][2][5]
- H315: Causes skin irritation.[1][2]
- H317: May cause an allergic skin reaction.[5]

- P261: Avoid breathing mist, vapors, or spray.[2][5]
- P264: Wash skin thoroughly after handling.[2][3][5]
- P270: Do not eat, drink, or smoke when using this product.[2][3][5]
- P280: Wear protective gloves, protective clothing, and eye/face protection.[2][5]

## Quantitative Data Summary

| Property                   | Value                                                         | Source |
|----------------------------|---------------------------------------------------------------|--------|
| Molecular Formula          | C <sub>12</sub> H <sub>11</sub> D <sub>3</sub> O <sub>3</sub> | N/A    |
| Molecular Weight           | 209.26 g/mol (calculated for d3)                              | N/A    |
| Boiling Point              | 164°C / 13 mmHg                                               | [2]    |
| Melting/Freezing Point     | 26°C (Freezing point)                                         | [3][4] |
| Acute Toxicity, Oral (ATE) | 1670 mg/kg                                                    | [6]    |

## Operational Plan: Safe Handling Protocol

### 1. Engineering Controls:

- Work in a well-ventilated area.[7] Use a chemical fume hood for all procedures involving **Eugenol acetate-d3** to minimize inhalation exposure.
- Ensure an eyewash station and safety shower are readily accessible.[3]

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash-resistant safety glasses or goggles with side protection, conforming to EN 166 (EU) or NIOSH (US) standards.[1][2][3] A face shield may be appropriate for larger quantities or when there is a significant splash hazard.[1]
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).[1][2] Gloves must be inspected before use and disposed of properly after handling the material.[1]

- Body Protection: A laboratory coat is mandatory.[3] For larger scale operations, a complete suit protecting against chemicals should be worn.[1]

- Footwear: Closed-toed shoes must be worn in the laboratory.[3]

### 3. Handling Procedures:

- Avoid all personal contact, including inhalation.[7]
- Wash hands thoroughly after handling the chemical.[1][2][3]
- Do not eat, drink, or smoke in the laboratory.[2][3][5]
- Keep the container tightly closed when not in use.[1]

## Emergency Procedures

### 1. First Aid Measures:

- If Swallowed: Do NOT induce vomiting.[3] Rinse mouth with water and call a poison center or doctor immediately.[2][3]
- If on Skin: Immediately remove contaminated clothing.[3] Wash the affected area with plenty of soap and water for at least 15 minutes.[3] If skin irritation or a rash occurs, seek medical attention.[2][5]
- If in Eyes: Immediately flush eyes with running water for at least 15 minutes, keeping eyelids open.[3] Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- If Inhaled: Move the person to fresh air.[1][3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[1][3] Seek medical attention.[1]

### 2. Spill Response:

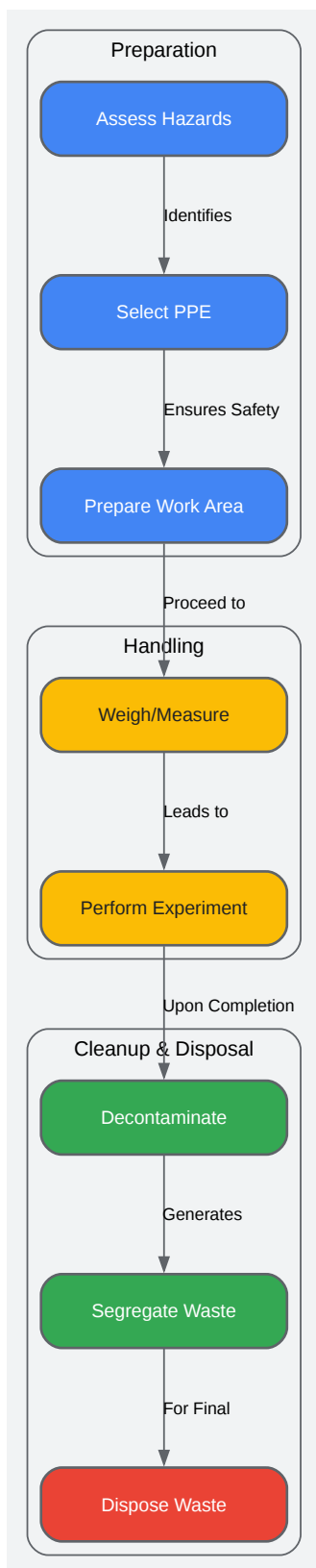
- Evacuate personnel from the spill area.
- Wear appropriate PPE, including respiratory protection if necessary.

- Absorb the spill with an inert material such as sand, earth, or vermiculite.[7]
- Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[1][2]
- Do not let the product enter drains.[1][2]

## Disposal Plan

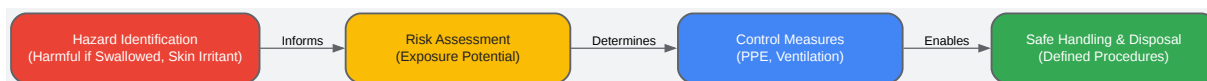
- Waste Disposal: Dispose of **Eugenol acetate-d3** and any contaminated materials as hazardous waste.[1] All waste must be disposed of in accordance with local, regional, and national regulations.[4]
- Container Disposal: Do not reuse empty containers. Triple rinse containers (or equivalent) before offering for recycling or reconditioning.[2] Contaminated packaging should be disposed of as unused product.[1]

## Visual Safety Workflows



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Caption: Workflow for the safe handling of **Eugenol acetate-d3**.



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- To cite this document: BenchChem. [Personal protective equipment for handling Eugenol acetate-d3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12363930#personal-protective-equipment-for-handling-eugenol-acetate-d3>]

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